

# In-depth Technical Guide: The Compound "FM 100"

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: FM 100

Cat. No.: B1171896

[Get Quote](#)

A comprehensive search of scientific and chemical databases has revealed no publicly available information on a chemical compound designated "**FM 100**" with a specific chemical structure and synthesis pathway relevant to researchers, scientists, and drug development professionals.

The term "**FM 100**" does not correspond to a known molecule in the chemical literature or drug development pipelines. Searches for this term have yielded results for unrelated subjects, including:

- Fermium (Fm): A synthetic chemical element with the atomic number 100.<sup>[1][2][3][4][5]</sup> This is an actinide metal produced through nuclear reactions, not a compound with a defined molecular structure and chemical synthesis pathway in the context of drug development.<sup>[2][3][5]</sup>
- Frequency Modulation (FM) Synthesis: A technique used in sound engineering to create complex waveforms.<sup>[6][7][8][9][10]</sup>
- Farnsworth-Munsell 100 Hue Test (FM-100 Test): A test of human color vision.<sup>[11]</sup>
- Fibromyalgia (FM): A medical condition causing chronic widespread pain.<sup>[12]</sup>

It is possible that "**FM 100**" is an internal, proprietary code name for a compound that has not been disclosed publicly. Without a specific IUPAC name, CAS registry number, or reference in a peer-reviewed publication, it is not possible to provide the requested in-depth technical guide,

including its chemical structure, synthesis pathway, quantitative data, experimental protocols, and visualizations.

For researchers, scientists, and drug development professionals seeking information on a specific compound, it is crucial to use standardized and publicly recognized identifiers to ensure accurate retrieval of information.

If "**FM 100**" is a specific compound of interest, further details are required to conduct a meaningful search and provide the requested technical information. Such details could include:

- The full chemical name.
- The CAS (Chemical Abstracts Service) number.
- A reference to a patent or scientific article mentioning the compound.

#### Need Custom Synthesis?

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. webelements.com [webelements.com]
- 2. Fermium - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 3. sciencenotes.org [sciencenotes.org]
- 4. Fermium | Fm | CID 23998 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Fermium | Atomic Number, Radioactive Isotopes, Transuranium Element | Britannica [britannica.com]
- 6. Frequency modulation synthesis - Wikipedia [en.wikipedia.org]
- 7. cymatics.fm [cymatics.fm]
- 8. youtube.com [youtube.com]
- 9. perfectcircuit.com [perfectcircuit.com]

- 10. multimed.org [multimed.org]
- 11. researchgate.net [researchgate.net]
- 12. Fibromyalgia - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [In-depth Technical Guide: The Compound "FM 100"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1171896#fm-100-chemical-structure-and-synthesis-pathway]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)